

Physical State and Appearance of 24:0 Lyso PC-d4: A Technical Overview

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Compound of Interest

Compound Name: 24:0 Lyso PC-d4

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This document provides a concise technical summary of the physical and chemical properties of 1-lignoceroyl-2-hydroxy-sn-glycero-3-phosphocholine-d4 (**24:0 Lyso PC-d4**), a deuterated form of a lysophospholipid. This compound is primarily utilized as an internal standard in mass spectrometry-based research, such as metabolomics and biomarker evaluation.^{[1][2]}

Core Properties

The defining characteristic of **24:0 Lyso PC-d4** is the presence of a 24-carbon saturated fatty acid (lignoceric acid) at the sn-1 position of the glycerol backbone. The "d4" designation indicates that it is a deuterated analog, containing four deuterium atoms, which makes it a valuable tool for quantitative analysis.^[1]

Physical State and Appearance

Based on available data for closely related compounds and the non-deuterated form, **24:0 Lyso PC-d4** is expected to be a solid at standard temperature and pressure. Supplier information for similar lysophosphatidylcholines, including a safety data sheet for a mixture of labeled Lyso-PCs, describes the physical state as a "Solid" with a "White to off-white" color.^[3] Another deuterated lysophosphatidylcholine, C26:0-lysophosphatidylcholine-d4, is also described as a "white solid".^[4] The non-deuterated form, 24:0 Lyso PC, is commercially available as a powder.

Table 1: Physical and Chemical Properties of **24:0 Lyso PC-d4**

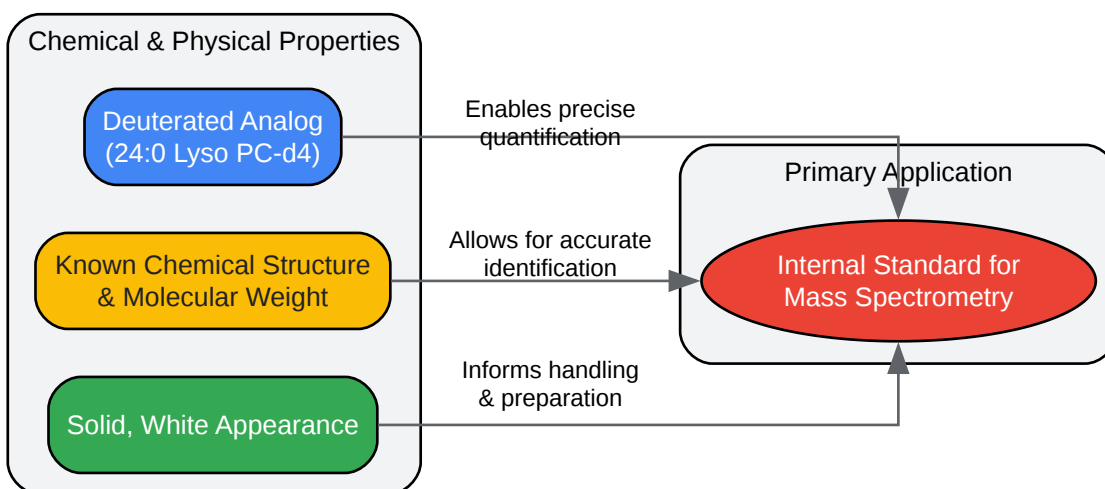
Property	Value	Source
Physical State	Solid	[3]
Appearance	White to off-white solid/powder	[3][4]
Molecular Formula	C ₃₂ H ₆₂ D ₄ NO ₇ P	[5][6]
Molecular Weight	611.87 g/mol	[5]
Storage	Recommended at -20°C	[1][2][5]

Experimental Context and Handling

Due to its nature as a lipid, proper handling and storage are crucial to maintain its integrity. It is typically shipped at ambient temperatures but should be stored at -20°C for long-term stability. [1][5] For experimental use, it is often dissolved in organic solvents such as an ethanol or a chloroform-methanol mixture.[4]

Logical Relationship: From Compound to Application

The unique properties of **24:0 Lyso PC-d4** dictate its primary application in analytical chemistry and lipidomics research.



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Caption: Logical flow from the properties of **24:0 Lyso PC-d4** to its use.

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References

- 1. Lyso-PC-(24:0)-tetracosanoyl-12,12,13,13-D4, 2483831-13-4 | BroadPharm [broadpharm.com]
- 2. Lysophosphatidylcholine 24:0 (tetracosanoyl-12,12,13,13-D⁸, 98%)- Cambridge Isotope Laboratories, DLM-10497-0.005 [isotope.com]
- 3. isotope.com [isotope.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Lysophosphatidylcholine 24:0 (tetracosanoyl-12,12,13,13-D⁸, 98%)- Cambridge Isotope Laboratories, DLM-10497-0.001 [isotope.com]
- 6. LYSO-PC 24:0 | Eurisotop [eurisotop.com]
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